

1-Cyclobutylpiperazine: A Technical Overview of its Chemical Properties and Structure

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Compound of Interest

Compound Name: 1-Cyclobutylpiperazine

Cat. No.: B174313

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This technical guide provides a comprehensive overview of the chemical properties and structure of **1-Cyclobutylpiperazine**. Due to the limited availability of direct experimental data for this specific compound, information from closely related analogs is included to provide a broader context for its potential characteristics and handling.

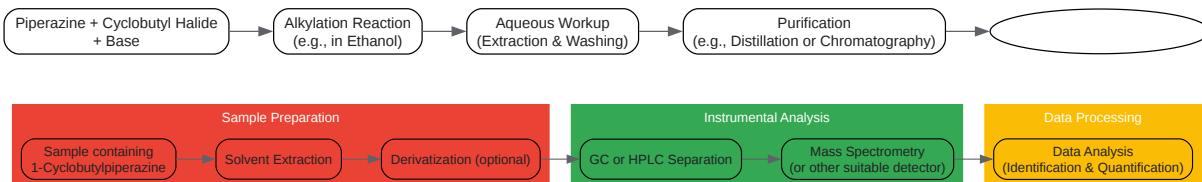
Core Chemical Properties

Quantitative data for **1-Cyclobutylpiperazine** is summarized in the table below. It is important to note that while structural information is well-defined, most physical properties have not been experimentally determined and are therefore not available in published literature.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ N ₂	PubChem CID 4738602
Molecular Weight	140.23 g/mol	PubChem CID 4738602
IUPAC Name	1-cyclobutylpiperazine	PubChem CID 4738602
SMILES	C1CC(C1)N2CCNCC2	PubChem CID 4738602
InChIKey	WJJKCJYVIICABH-UHFFFAOYSA-N	PubChem CID 4738602
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Chemical Structure

The chemical structure of **1-Cyclobutylpiperazine** consists of a piperazine ring substituted at one of the nitrogen atoms with a cyclobutyl group.



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